

Tussilagine: A Comprehensive Review of its Pharmacological Effects

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Compound of Interest

Compound Name: Tussilagine

Cat. No.: B1222967

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A Technical Guide for Researchers and Drug Development Professionals

Introduction

Tussilagine, a sesquiterpenoid isolated from the flower buds of *Tussilago farfara* (coltsfoot), has been a subject of growing interest in the scientific community for its diverse pharmacological activities. Traditionally used in herbal medicine for respiratory ailments, recent research has unveiled its potential in treating a spectrum of conditions, primarily driven by its potent anti-inflammatory, neuroprotective, and cardiovascular effects. This technical guide provides an in-depth review of the current understanding of **Tussilagine's** pharmacological properties, with a focus on its mechanisms of action, supported by quantitative data from various experimental studies. This document is intended to serve as a comprehensive resource for researchers, scientists, and professionals involved in drug discovery and development.

Anti-inflammatory Effects

Tussilagine has demonstrated significant anti-inflammatory properties across a range of in vitro and in vivo models. Its primary mechanism involves the modulation of key inflammatory signaling pathways, leading to a reduction in the production of pro-inflammatory mediators.

Quantitative Data on Anti-inflammatory Activity

The inhibitory effects of **Tussilagine** on various inflammatory markers have been quantified in several studies. The following table summarizes the key half-maximal inhibitory concentration

(IC50) values.

Cell Line	Inflammatory Mediator	IC50 Value (μM)	Reference
BV-2 Microglia	Nitric Oxide (NO)	8.67	[1]
BV-2 Microglia	Prostaglandin E2 (PGE2)	14.1	[1]
RAW 264.7 Macrophages	Nitric Oxide (NO)	13.6 - 24.4	[2]

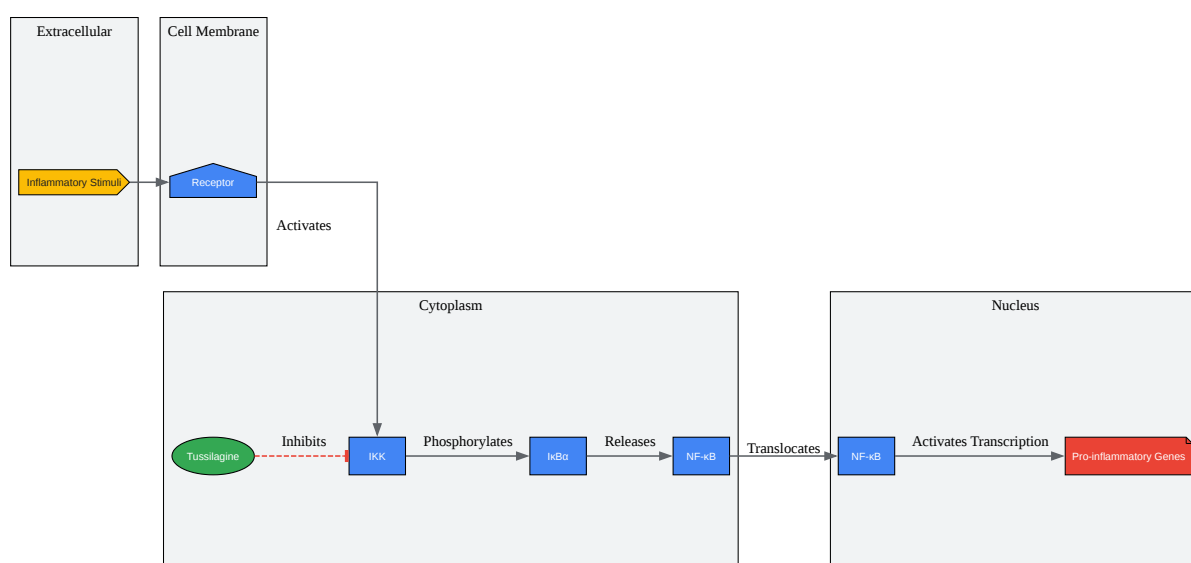
Key Signaling Pathways in Anti-inflammatory Action

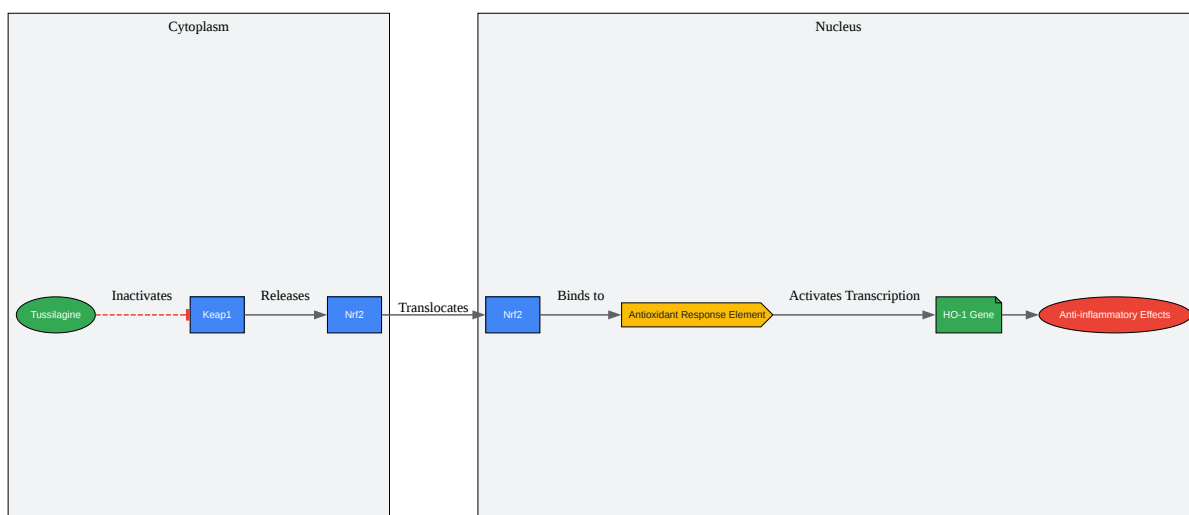
Tussilagine exerts its anti-inflammatory effects by modulating several critical signaling pathways, including NF-κB, MAPKs, and the Nrf2/HO-1 pathway.

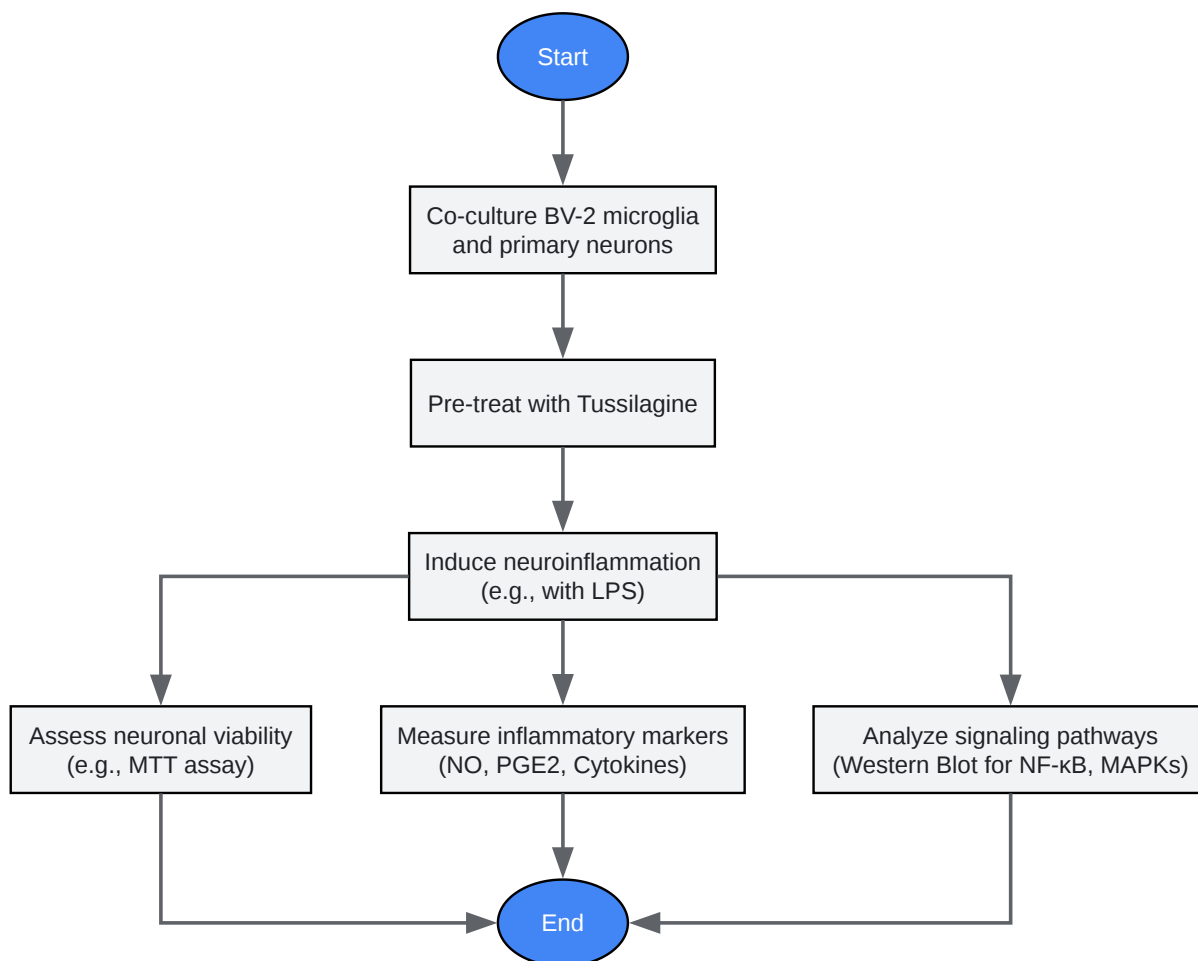
1. Inhibition of the NF-κB Pathway:

The Nuclear Factor-kappa B (NF-κB) pathway is a central regulator of inflammation.

Tussilagine has been shown to inhibit the activation of NF-κB in various inflammatory conditions.[\[3\]](#)[\[4\]](#) This inhibition prevents the transcription of genes encoding pro-inflammatory cytokines and enzymes.







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References

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